

alpha-Myrcene chemical structure and IUPAC name

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Compound of Interest

Compound Name: *alpha-Myrcene*

Cat. No.: *B161597*

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An In-Depth Technical Guide to α -Myrcene

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical properties of α -Myrcene, an acyclic monoterpene.

Chemical Identity

Alpha-Myrcene, a less common isomer of β -myrcene, is a naturally occurring olefinic hydrocarbon found in the essential oils of various plants.^[1]

IUPAC Name: 2-Methyl-6-methylideneocta-1,7-diene^{[1][2]}

Chemical Formula: $C_{10}H_{16}$ ^{[1][2][3][4]}

Molecular Weight: 136.23 g/mol ^[2]

CAS Number: 1686-30-2^{[1][3]}

Chemical Structure

The structural formula of α -Myrcene is characterized by an eight-carbon chain with three double bonds.

Caption: 2D chemical structure of α -Myrcene.

Physicochemical Properties

A summary of the key physicochemical properties of α -Myrcene is provided below. This data is essential for understanding its behavior in various experimental and biological systems.

Property	Value	Source
Molecular Weight	136.234 g/mol	[3]
Canonical SMILES	<chem>C=CC(=C)CCCC(=C)C</chem>	[1]
InChI Key	VYBREYKSZAROCT-UHFFFAOYSA-N	[1]
CAS Number	1686-30-2	[1][3]

Further Research and Applications

While β -myrcene is more common and widely studied, α -myrcene is also a subject of interest in phytochemistry and potential pharmacological applications. Further research is needed to fully elucidate its biological activities and mechanisms of action. This document will be updated with more in-depth data on experimental protocols and biological pathways as more information is gathered and analyzed.

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References

- 1. α -Myrcene - Wikipedia [en.wikipedia.org]
- 2. alpha-Myrcene | C₁₀H₁₆ | CID 519324 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,7-Octadiene, 2-methyl-6-methylene- [webbook.nist.gov]
- 4. α -myrcene - Wikidata [wikidata.org]

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